

Chk2-IN-2: A Technical Guide for Investigating Genomic Integrity

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Compound of Interest

Compound Name: Chk2-IN-2

Cat. No.: B15583443

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Introduction

Checkpoint Kinase 2 (Chk2) is a critical serine/threonine kinase that functions as a tumor suppressor by playing a pivotal role in the DNA damage response (DDR).[1][2] In response to genotoxic stress, particularly DNA double-strand breaks (DSBs), Chk2 is activated and phosphorylates a multitude of downstream substrates.[2][3] This action orchestrates a cellular response that can include cell cycle arrest, DNA repair, or apoptosis, thereby safeguarding genomic integrity.[2][4] The central role of Chk2 in these pathways makes it a compelling target for therapeutic intervention and a crucial tool for studying the mechanisms of genomic maintenance.

This technical guide focuses on the application of Chk2 inhibitors, exemplified by potent and selective compounds, for the study of genomic integrity. While specific quantitative data for a compound designated "**Chk2-IN-2**" is not extensively available in the public domain, this guide will utilize data from the well-characterized and highly selective Chk2 inhibitor, Chk2 Inhibitor II (BML-277), as a representative tool for researchers. This potent, ATP-competitive inhibitor provides a valuable means to probe the function of Chk2 in cellular processes.[1]

Core Concepts: The Role of Chk2 in Genomic Integrity

Upon DNA damage, particularly DSBs, the Ataxia-Telangiectasia Mutated (ATM) kinase is activated and subsequently phosphorylates Chk2 at Threonine 68 (Thr68).^[1] This initial phosphorylation event triggers the dimerization and autophosphorylation of Chk2, leading to its full activation.^[5] Activated Chk2 then acts as a signal transducer, phosphorylating a variety of key proteins to mount an appropriate cellular response.

Key functions of Chk2 include:

- **Cell Cycle Checkpoint Control:** Chk2 is instrumental in halting cell cycle progression to allow time for DNA repair. It can induce G1/S arrest by phosphorylating p53 and Cdc25A, and G2/M arrest through the phosphorylation of p53 and Cdc25C.^{[2][3]}
- **DNA Repair:** Chk2 influences the choice and execution of DNA repair pathways. It phosphorylates BRCA1 and BRCA2, key components of the homologous recombination (HR) pathway, an error-free mechanism for repairing DSBs.^[3]
- **Apoptosis:** In the face of irreparable DNA damage, Chk2 can trigger programmed cell death (apoptosis). This is often mediated through the phosphorylation and stabilization of the tumor suppressor p53.^{[2][3]}

The inhibition of Chk2 using small molecules like Chk2 Inhibitor II allows researchers to dissect these pathways, understand the consequences of impaired Chk2 function, and explore potential therapeutic strategies.

Quantitative Data

The following table summarizes the key quantitative data for the representative Chk2 inhibitor, Chk2 Inhibitor II (BML-277).

Parameter	Value	Target/System	Reference
IC50	15 nM	Chk2 Kinase Activity	[1] [6]
Ki	37 nM	Chk2 Kinase Activity	
Selectivity	>1000-fold vs. Cdk1/B and CK1	Kinase Panel	
EC50 (Apoptosis Rescue)	3 μ M (CD4+ T-cells)	γ -irradiation-induced apoptosis	
EC50 (Apoptosis Rescue)	7.6 μ M (CD8+ T-cells)	γ -irradiation-induced apoptosis	

Signaling Pathways and Experimental Workflows

Chk2 Signaling Pathway in DNA Damage Response



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